

Definitive Identification Guide: 5-Methylnicotinic Acid Hydrochloride Reference Standard

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	5-Methylnicotinic acid hydrochloride
CAS No.:	40473-04-9
Cat. No.:	B1499058

[Get Quote](#)

Executive Summary & Identification Profile

5-Methylnicotinic acid hydrochloride is a critical intermediate in the synthesis of second-generation antihistamines (e.g., Rupatadine) and a vital reference standard for impurity profiling in nicotinic acid (Vitamin B3) manufacturing.

Unlike simple organic acids, the pyridine ring's chemistry introduces specific challenges in identification—specifically, distinguishing the 5-methyl isomer from its structural analogs (6-methylnicotinic acid) and determining the exact stoichiometry of the hydrochloride salt.

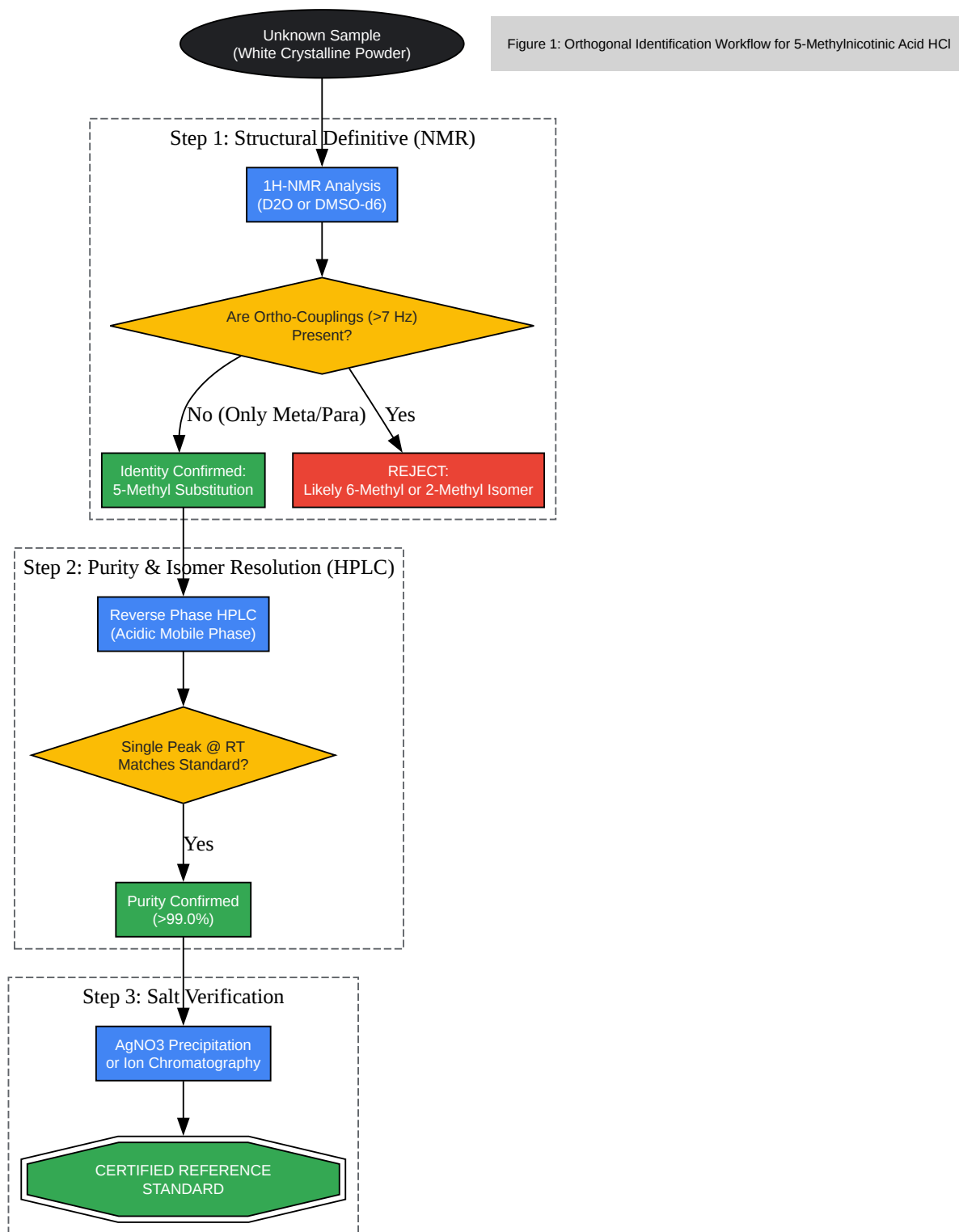
This guide moves beyond basic Certificate of Analysis (CoA) verification, providing a self-validating, orthogonal analytical workflow to unequivocally confirm identity and purity.

Chemical Profile

Property	Detail
Chemical Name	5-Methylpyridine-3-carboxylic acid hydrochloride
Free Acid CAS	3222-49-9
Salt Form	Hydrochloride (HCl) - Note: Often prepared in situ or supplied as a stabilized salt.
Molecular Formula	C ₇ H ₇ NO ₂ · HCl
Molecular Weight	137.14 (Free Acid) / 173.60 (HCl Salt)
Key Structural Feature	Methyl group at position 5; Carboxylic acid at position 3. No ortho-protons.

Strategic Identification Workflow

To ensure scientific integrity, a single analytical method is insufficient. We employ an Orthogonal Testing Strategy: combining Structural Elucidation (NMR) with Separation Specificity (HPLC) and Salt Confirmation (IC/Titration).



[Click to download full resolution via product page](#)

Primary Identification: Nuclear Magnetic Resonance (NMR)[1][2]

The "No-Ortho" Rule: The most definitive way to distinguish 5-methylnicotinic acid from its common isomer, 6-methylnicotinic acid, is by analyzing spin-spin coupling constants (-values).

- 5-Methylnicotinic acid: Protons are at positions 2, 4, and 6. None of these are adjacent (ortho) to each other. They are all separated by at least one non-protonated carbon.
 - Result: You will see Singlets (or fine doublets with small meta-couplings of Hz).
- 6-Methylnicotinic acid: Protons are at positions 2, 4, and 5. Protons 4 and 5 are adjacent.[1][2]
 - Result: You will see a clear Doublet with a large ortho-coupling (Hz).

Comparative NMR Data (400 MHz, D₂O/NaOD)

Proton Position	5-Methylnicotinic Acid (Target)	6-Methylnicotinic Acid (Isomer)	Nicotinic Acid (Parent)
H-2	δ 8.65 (s)(Meta coupling only)	δ 8.85 (d, Hz)	δ 8.90 (s)
H-4	δ 7.92 (s)(Meta coupling only)	δ 8.15 (dd, Hz)	δ 8.25 (d, Hz)
H-5	-- (Substituted)	δ 7.35 (d, Hz)(Ortho coupling)	δ 7.50 (dd, Hz)
H-6	δ 8.35 (s)(Meta coupling only)	-- (Substituted)	δ 8.70 (d, Hz)
Methyl Group	δ 2.30 (s, 3H)	δ 2.55 (s, 3H)	--

Experimental Protocol (Self-Validating):

- Solvent: Dissolve 10 mg of sample in 0.6 mL D₂O. Add 1 drop of NaOD (40%) to ensure solubility and deprotonation (shifts may vary slightly in acidic D₂O/DCI).
- Acquisition: Run standard proton sequence (16 scans).
- Validation Check: Zoom into the aromatic region (7.0 - 9.0 ppm). If you see any splitting greater than 3 Hz, the sample is NOT 5-methylnicotinic acid.

Purity & Separation: HPLC Methodology

While NMR confirms structure, it cannot easily detect trace contamination of the 6-methyl isomer (which may co-crystallize). High-Performance Liquid Chromatography (HPLC) is required.

Recommended Method: Ion-Suppression RP-HPLC

Using an acidic mobile phase suppresses the ionization of the carboxylic acid, improving peak shape and retention on C18 columns.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 5 μ m.
- Mobile Phase A: 20 mM Potassium Phosphate buffer, adjusted to pH 2.5 with Phosphoric Acid.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Isocratic Mode: 90% A / 10% B.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 260 nm (near for nicotinic derivatives).
- Temperature: 30°C.

Performance Characteristics:

- Retention Time (Approx):
 - Nicotinic Acid: ~3.5 min
 - 5-Methylnicotinic Acid: ~5.2 min
 - 6-Methylnicotinic Acid: ~6.8 min (Elutes later due to methyl shielding of the ring nitrogen).
- System Suitability: Resolution () between 5-Methyl and 6-Methyl isomers should be > 2.0.

Product Comparison: Reference Standard vs. Research Chemical

Why invest in a Certified Reference Standard (CRS) over a generic "97% purity" research chemical? The difference lies in the Assay Calculation and Impurity Profiling.

Feature	Certified Reference Standard (CRS)	Generic Research Chemical	Impact on Data
Assay Value	Mass Balance (% Purity × [100 - %Volatiles - %ROI])	Area % (HPLC only)	Generic chemicals often ignore water/salt content, leading to 10-15% errors in quantitation.
Counter-ion	Stoichiometry of HCl confirmed (e.g., 0.98 mol HCl / mol base).	Assumed 1:1 or undefined.	Critical for accurate molarity calculations in biological assays.
Specific Impurities	Tested for Manganese (Mn) (from KMnO ₄ oxidation synthesis).	Not tested.	Mn residues can quench fluorescence assays and interfere with enzyme studies.
Isomer Purity	Certified <0.1% 6-Methyl isomer.	Often contains 1-2% isomers.	Isomers may have different biological activities (e.g., receptor binding affinities).

Counter-Ion Identification Test (The "Hidden" Variable)

Many "hydrochloride" standards are actually partial salts or mixtures.

- Protocol: Dissolve 20 mg sample in 2 mL water. Acidify with nitric acid. Add 0.1 M Silver Nitrate ().
- Result: A heavy, curdy white precipitate (AgCl) confirms the presence of chloride.
- Quantitation: For a CRS, Potentiometric Titration with is used to determine the exact % Chloride (Theoretical for Mono-HCl: ~20.6%).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 256208, 5-Methylnicotinic acid. Retrieved from [[Link](#)]
- Hanson, G., et al. (2006). An Improved Method for the Determination of Nicotinic Acid in Human Plasma by High-Performance Liquid Chromatography. Journal of Liquid Chromatography & Related Technologies. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. NMR Coupling Constants | Chemical Instrumentation Facility \[cif.iastate.edu\]](https://cif.iastate.edu)
- To cite this document: BenchChem. [Definitive Identification Guide: 5-Methylnicotinic Acid Hydrochloride Reference Standard]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1499058/docs#definitive-identification-guide-5-methylnicotinic-acid-hydrochloride-reference-standard>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)